

4-(Cyanomethyl)benzoic acid physical properties

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Compound of Interest

Compound Name: 4-(Cyanomethyl)benzoic acid

Cat. No.: B181657

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An In-depth Technical Guide on the Physical Properties of 4-(Cyanomethyl)benzoic Acid

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-(Cyanomethyl)benzoic acid**, tailored for researchers, scientists, and professionals in drug development.

Quantitative Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **4-(Cyanomethyl)benzoic acid**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ NO ₂	[1]
Molecular Weight	161.16 g/mol	[1][2]
Melting Point	196 °C	[2]
Boiling Point (Predicted)	361.6 ± 25.0 °C	[3][4]
Density (Predicted)	1.257 ± 0.06 g/cm ³	[3]
pKa (Predicted)	4.04 ± 0.10	[3]
CAS Number	50685-26-2	[2]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **4-(Cyanomethyl)benzoic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H -NMR and ^{13}C -NMR spectra have been reported for **4-(cyanomethyl)benzoic acid**, providing detailed information about its molecular structure.[5]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the nitrile ($\text{C}\equiv\text{N}$) and carboxylic acid (COOH) groups.[6][7]
- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecule's mass-to-charge ratio, confirming its molecular weight.[8][9]

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **4-(Cyanomethyl)benzoic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state and is a key indicator of purity.[10]

Protocol:

- A small, dry sample of the compound is placed into a capillary tube, which is sealed at one end.[11][12]
- The capillary tube is attached to a thermometer and placed in a heating bath or a melting point apparatus.
- The sample is heated slowly and evenly.[10]
- The temperature at which the substance begins to melt and the temperature at which it completely melts are recorded as the melting point range.[10] For pure compounds, this

range is typically narrow.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

[\[13\]](#)

Protocol:

- A known mass of the compound is added to a specific volume of a solvent (e.g., water, ethanol) in a test tube or flask at a controlled temperature.[\[13\]](#)[\[14\]](#)
- The mixture is shaken vigorously to ensure thorough mixing.[\[14\]](#)
- The process of adding the solute is continued until no more solute dissolves, and a saturated solution is formed.[\[13\]](#)
- The undissolved solid is separated from the solution, and the concentration of the dissolved solute is determined using an appropriate analytical method.[\[15\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique that provides detailed information about the structure and chemical environment of molecules.[\[16\]](#)

Protocol:

- A small amount of the compound is dissolved in a suitable deuterated solvent.[\[17\]](#)[\[18\]](#)
- The solution is placed in a thin NMR tube.[\[17\]](#)
- The NMR tube is placed into the NMR spectrometer.[\[18\]](#)
- The sample is subjected to a strong magnetic field and irradiated with radiofrequency pulses.[\[16\]](#)
- The resulting signals are detected, processed, and displayed as a spectrum.[\[16\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.^{[6][7]}

Protocol:

- The solid sample can be prepared as a KBr disk by mixing it with dry potassium bromide and pressing it into a thin disk.^[19] Alternatively, a Nujol mull can be prepared by grinding the solid with a few drops of Nujol (a mineral oil).^{[19][20]}
- The prepared sample is placed in the sample holder of the IR spectrometer.^[19]
- The sample is irradiated with infrared light over a range of frequencies.^[21]
- The instrument records the frequencies at which the light is absorbed, generating the IR spectrum.^[7]

Mass Spectrometry (MS)

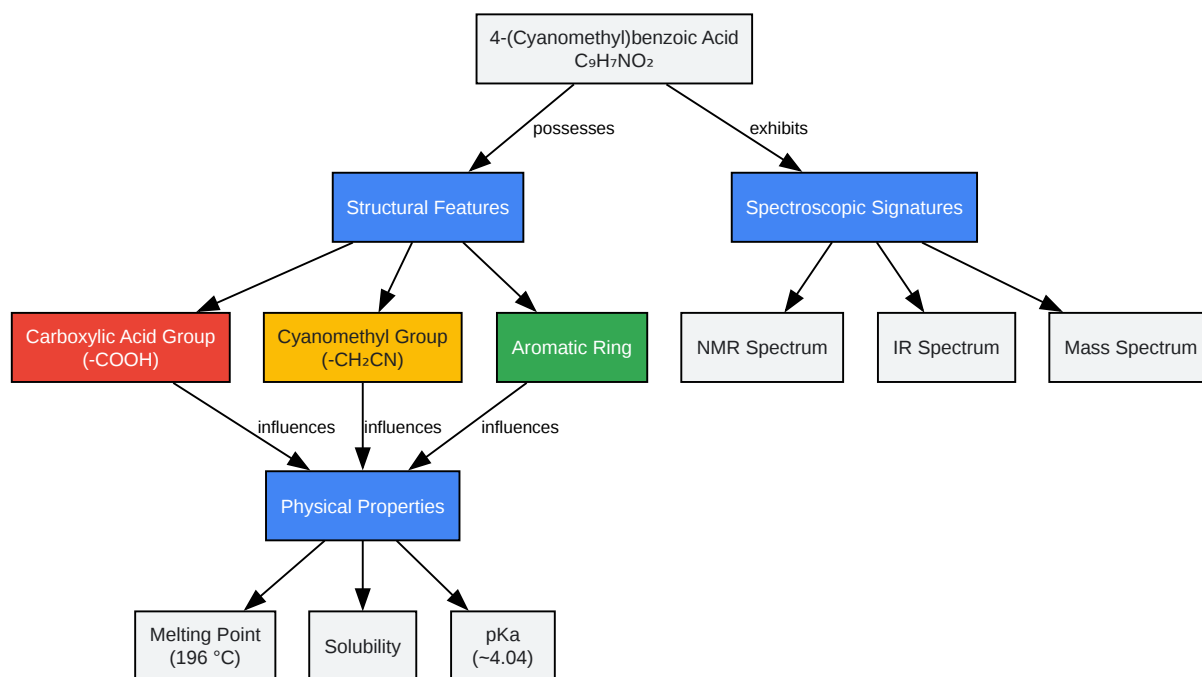
Mass spectrometry is an analytical technique used to measure the mass-to-charge ratio of ions.^[9]

Protocol:

- The sample is introduced into the mass spectrometer, where it is vaporized and ionized.^[8]
- The resulting ions are accelerated and separated based on their mass-to-charge ratio by a magnetic or electric field.^[8]
- A detector measures the abundance of each ion, and the data is plotted as a mass spectrum.

Visualization of Key Molecular Characteristics

The following diagram illustrates the logical relationships between the structural features of **4-(Cyanomethyl)benzoic acid** and its key physical and chemical properties.



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Caption: Key characteristics of **4-(Cyanomethyl)benzoic acid**.

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